

Proper Disposal of Tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate: A Comprehensive Guide

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Compound of Interest

Compound Name: *Tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate*

Cat. No.: B039367

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed procedures for the proper disposal of **tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate**, ensuring laboratory safety and environmental compliance.

Chemical Profile and Hazards

Tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate is classified under the Globally Harmonized System (GHS) with the following hazard statements^[1]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Primary hazards associated with this compound are skin and eye irritation^[1]. Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Property	Value
Molecular Formula	C11H21NO3[1]
Molecular Weight	215.29 g/mol [1]
CAS Number	116574-71-1[1]
GHS Hazard Codes	H315, H319, H335[1]

Personal Protective Equipment (PPE)

When handling **tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate**, the following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling to avoid skin contact[2].
- Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges[2]. All respirator use should be in accordance with a comprehensive respiratory protection program.
- Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.

Disposal Procedures

The primary method for the disposal of **tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate** is through a licensed professional waste disposal service[2].

Step-by-Step Disposal Protocol:

- Collection:
 - Collect waste material in a suitable, closed, and properly labeled container.

- Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.
- Storage:
 - Store the waste container in a well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents[3].
 - Keep the container tightly closed[4].
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed chemical waste disposal company to arrange for pickup and disposal.
 - Provide the full chemical name and any other relevant information to the disposal company.
 - It is often recommended to offer surplus and non-recyclable solutions to a licensed disposal company[2].

Spill and Leak Management

In the event of a spill or leak, follow these procedures:

- Immediate Actions:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.
 - Remove all sources of ignition.
- Containment and Cleanup:
 - Wear appropriate PPE as outlined above.
 - For solid spills, sweep up the material and place it in a suitable container for disposal. Avoid creating dust[2].

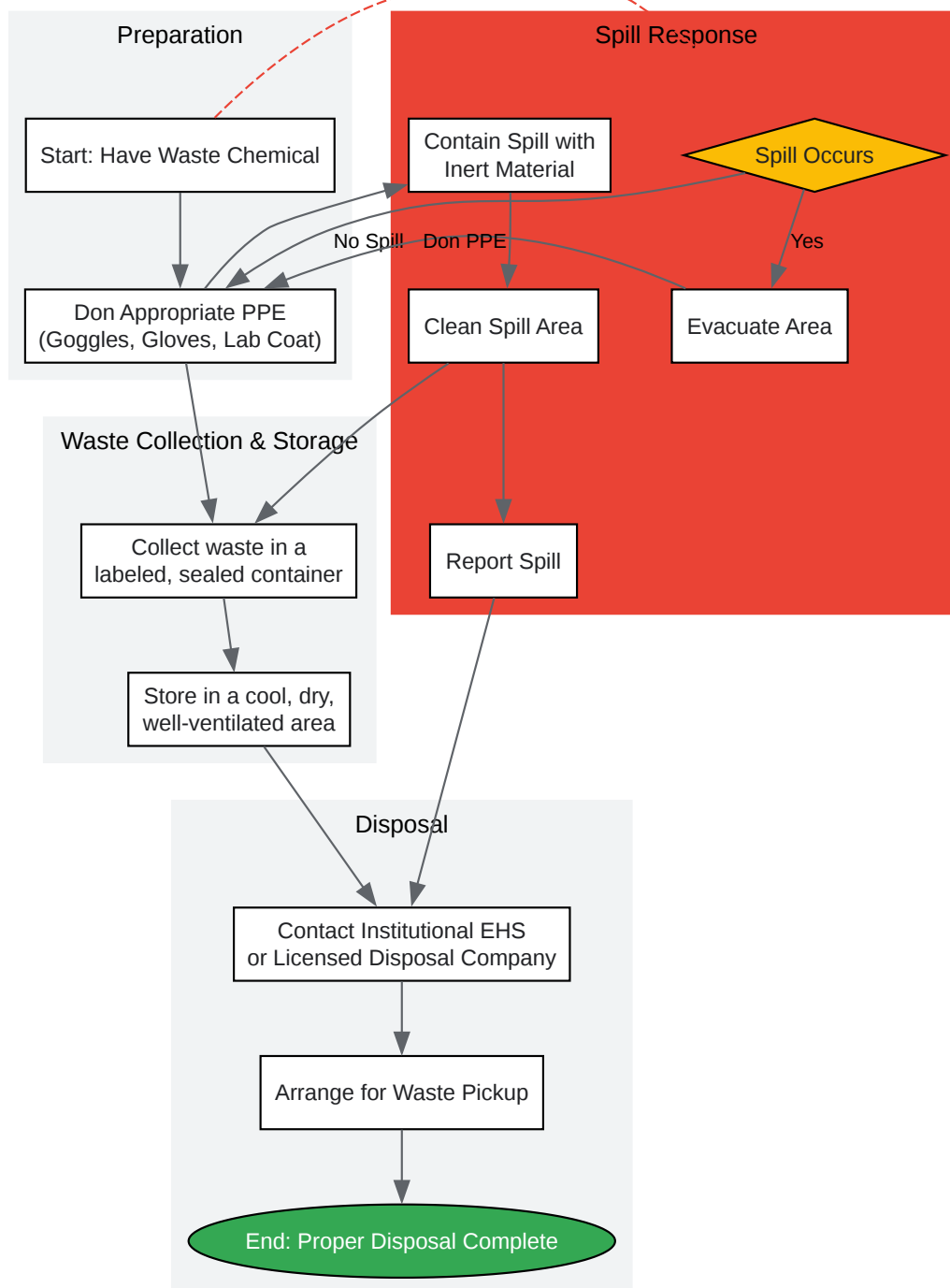
- For liquid spills, absorb the material with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Wash the spill area thoroughly with soap and water.
- Reporting:
 - Report the spill to your laboratory supervisor and EHS department in accordance with your institution's policies.

First Aid Measures

- If Swallowed: Do not induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person[2].
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician[2].
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician[2].
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[2].

Disposal Workflow

Disposal Workflow for Tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate

[Click to download full resolution via product page](#)Caption: Disposal workflow for **tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate**.

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